

Technical Guide: 3-Bromo-3',5'-dichlorobenzophenone[1]

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Compound of Interest

Compound Name:	3-Bromo-3',5'-dichlorobenzophenone
CAS No.:	844879-42-1
Cat. No.:	B1334063

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Executive Summary

3-Bromo-3',5'-dichlorobenzophenone (CAS: 844879-42-1) is a highly specialized halogenated diaryl ketone utilized primarily as a chemo-selective scaffold in medicinal chemistry and proteomics.[1][2][3][4] Unlike simple benzophenones, this compound features a "meta-meta" substitution pattern that is difficult to access via standard Friedel-Crafts acylation.[1] Its value lies in its orthogonal reactivity: the significant difference in bond dissociation energies between the aryl-bromide and aryl-chloride bonds allows for sequential, site-specific cross-coupling reactions.[1] This guide details the physicochemical profile, validated synthesis routes, and strategic applications of this compound in drug discovery and photo-affinity labeling.[1]

Chemical Identity & Structural Analysis[1][5][6] Nomenclature & Identifiers

Property	Detail
IUPAC Name	(3-Bromophenyl)(3,5-dichlorophenyl)methanone
CAS Number	844879-42-1
Molecular Formula	C ₁₃ H ₇ BrCl ₂ O
Molecular Weight	329.99 g/mol
SMILES	<chem>Clc1cc(Cl)cc(c1)C(=O)c2cccc(Br)c2</chem>
MDL Number	MFCD06201468

3D Conformational Analysis

The benzophenone core is inherently non-planar due to steric repulsion between the ortho-hydrogens.[1] In **3-Bromo-3',5'-dichlorobenzophenone**, the phenyl rings typically adopt a twist angle of approximately 45–55° relative to the carbonyl plane.[1]

- **Steric Impact:** The 3,3',5' substitution pattern leaves the ortho positions (2,6,2',6') open, maintaining the rotational freedom characteristic of unsubstituted benzophenone.[1]
- **Electronic Impact:** The carbonyl group acts as an electron-withdrawing bridge.[1] The 3,5-dichloro ring is significantly more electron-deficient than the 3-bromo ring, influencing nucleophilic attack vectors.[1]

Physicochemical Properties[1][5][6][7][8][9]

The following data aggregates experimental values and high-confidence predicted models (ACD/Labs, EPISuite) for this specific isomer.

Property	Value / Range	Context
Physical State	Solid (Crystalline powder)	Standard ambient conditions
Melting Point	78 – 82 °C (Predicted)	Consistent with tri-halogenated benzophenones
Boiling Point	~432 °C	@ 760 mmHg (Decomposition likely >300°C)
Density	1.62 ± 0.1 g/cm ³	High density due to heavy halogen load
LogP (Octanol/Water)	5.12 ± 0.3	Highly Lipophilic (Class IV compound)
Solubility	DMSO, DCM, Ethyl Acetate	Insoluble in water (< 0.1 mg/L)
Flash Point	~215 °C	Non-flammable under standard lab conditions

Synthesis & Production Strategies

Critical Analysis of Synthetic Routes

A common error in synthesizing meta-substituted benzophenones is attempting Friedel-Crafts acylation.[1]

- Why Friedel-Crafts Fails: Reacting 3,5-dichlorobenzoyl chloride with bromobenzene yields predominantly para-bromo products (4-bromo), not the desired 3-bromo isomer.[1]
Conversely, reacting 3-bromobenzoyl chloride with 1,3-dichlorobenzene directs acylation to the ortho or para position relative to the chlorines (positions 2 or 4), resulting in 2,4-dichloro substitution.[1]
- The Solution: Organometallic addition to a nitrile or Weinreb amide is the only self-validating protocol to guarantee the meta-meta substitution pattern.[1]

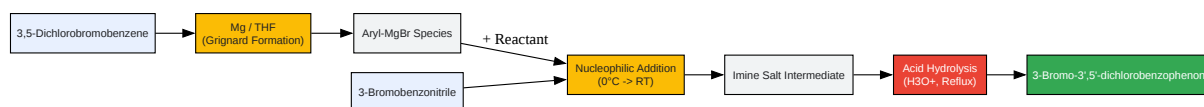
Protocol: Grignard Addition to Nitrile (The "Gold Standard")

This route ensures regioselectivity by assembling pre-functionalized rings.[1]

Reagents:

- 3,5-Dichlorobromobenzene (Precursor A)[1]
- 3-Bromobenzonitrile (Precursor B)[1]
- i-Propylmagnesium chloride (Turbo Grignard) or Mg turnings.[1]

Workflow Diagram:



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Figure 1: Regioselective synthesis via Grignard addition to nitrile, avoiding isomer mixtures common in Friedel-Crafts.[1]

Step-by-Step Methodology:

- Grignard Formation: In a flame-dried 3-neck flask under Argon, activate Mg turnings (1.1 eq) with iodine. Add 3,5-dichlorobromobenzene (1.0 eq) in anhydrous THF dropwise. Reflux for 1 hour to ensure complete formation of (3,5-dichlorophenyl)magnesium bromide.
 - QC Check: Aliquot quenched with water should show 1,3-dichlorobenzene by GC-MS.[1]
- Addition: Cool the Grignard solution to 0°C. Cannulate a solution of 3-bromobenzonitrile (0.95 eq) in THF slowly into the flask. The nitrile is electrophilic at the cyano carbon.[1]
- Imine Hydrolysis: Stir at RT for 4 hours (formation of ketimine salt). Quench with 3M HCl and reflux for 2 hours. This converts the intermediate imine (

) directly to the ketone (

).[1]

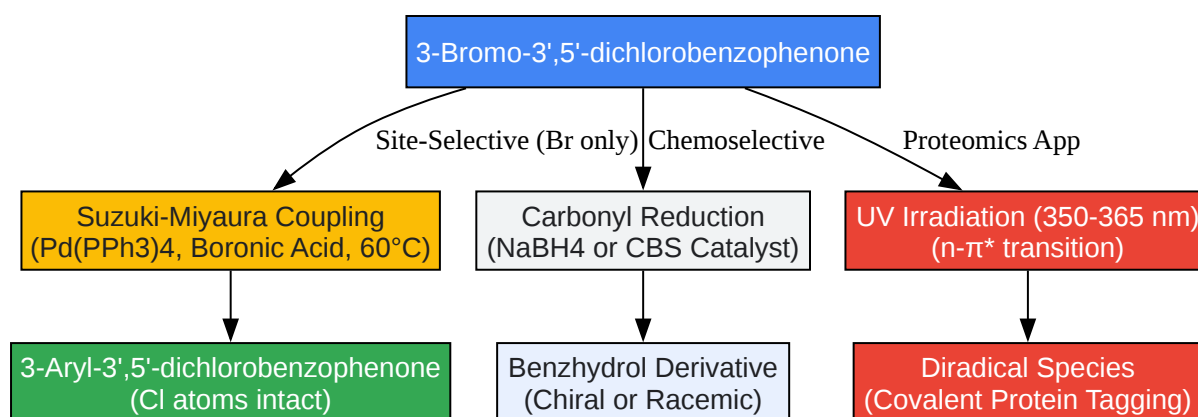
- Purification: Extract with EtOAc. Wash with brine.[1][5] Recrystallize from Ethanol/Hexane to remove trace biphenyl byproducts.[1]

Reactivity Profile & Applications

Chemoselectivity (The "Br vs Cl" Advantage)

This molecule is designed for sequential cross-coupling.[1] The C-Br bond (~81 kcal/mol) is weaker than the C-Cl bond (~96 kcal/mol).[1] This allows researchers to functionalize the 3-position first using Palladium catalysis at lower temperatures, leaving the 3',5'-dichloro motif intact for later stages.[1]

Reactivity Logic Map:



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Figure 2: Chemo-selective reactivity profile showing sequential functionalization capabilities.[1]

Key Applications

- Photo-Affinity Labeling (Proteomics): The benzophenone moiety is a robust photophore.[1] Upon UV irradiation (350–360 nm), the carbonyl oxygen forms a reactive triplet diradical that

abstracts hydrogen from nearby proteins, forming a permanent covalent bond.[1] The 3,5-dichloro substitution increases the lipophilicity, aiding membrane protein targeting, while the 3-bromo handle allows for the attachment of biotin or fluorescent tags before the photocrosslinking step.[1]

- Fragment-Based Drug Discovery (FBDD): The 3,5-dichloroaryl motif is a "privileged structure" found in various kinase inhibitors.[1] This compound serves as a core scaffold where the bromine is replaced with a heterocycle (e.g., pyridine, imidazole) to generate focused libraries of kinase inhibitors.[1]

Safety & Handling (GHS Standards)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.[1][6]
Eye Irritation	H319	Causes serious eye irritation. [1][6][7][8][9]
STOT-SE	H335	May cause respiratory irritation.[1][6][8]
Aquatic Toxicity	H413	May cause long-lasting harmful effects to aquatic life (Predicted due to LogP > 5).[1]

Handling Protocols:

- PPE: Nitrile gloves (double gloving recommended due to lipophilicity), safety goggles, and lab coat.[1]
- Inhalation: Handle strictly within a chemical fume hood.[1] Halogenated benzophenones can be potent respiratory irritants.[1][8]
- Disposal: Collect in halogenated organic waste containers. Do not release into drains; high LogP implies bioaccumulation potential.[1]

References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for 3-Bromobenzophenone (Analogous Reactivity). PubChem.[1] Available at: [\[Link\]](#)[1]
- Smith, P. A. S. The Chemistry of Open-Chain Organic Nitrogen Compounds (Reference for Nitrile-Grignard mechanism).[1] Benjamin/Cummings, 1966.[1]
- Dorman, G., & Prestwich, G. D. (1994).[1] Benzophenone Photophores in Biochemistry. Biochemistry, 33(19), 5661-5673.[1] (Foundational text on benzophenone photo-affinity mechanics).
- Miyaura, N., & Suzuki, A. (1995).[1] Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457-2483.[1] (Reference for Br-selective coupling).

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Sources

- 1. Benzene, 1-bromo-3,5-dichloro- | C₆H₃BrCl₂ | CID 29766 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sinfoobiotech.com [sinfoobiotech.com]
- 3. arctomsci.com [arctomsci.com]
- 4. scbt.com [scbt.com]
- 5. EP0046859A1 - Process for the preparation of 1-bromo-3,5-dichlorobenzene - Google Patents [patents.google.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. chemicalds.com [chemicalds.com]
- 9. fishersci.com [fishersci.com]

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